

OR-1855 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OR-1855

Cat. No.: B022602

[Get Quote](#)

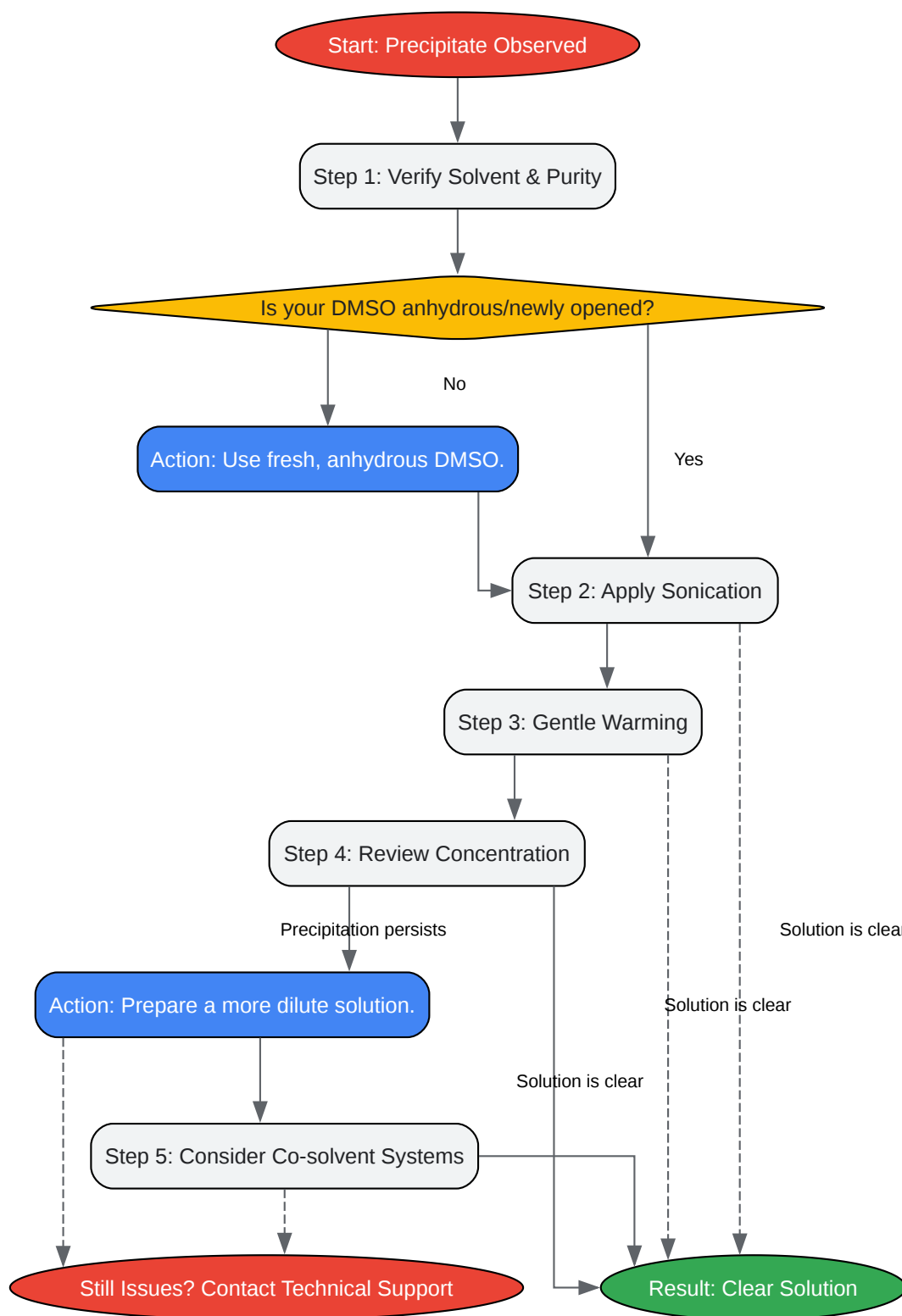
OR-1855 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges and solutions for **OR-1855**.

Troubleshooting Guide: OR-1855 Solubility Issues

Problem: Precipitate forms when preparing my **OR-1855** stock solution.

This is a common issue that can arise from several factors, including solvent choice, concentration, and handling technique. Follow this troubleshooting workflow to address the problem.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **OR-1855** precipitation issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **OR-1855**?

A1: The most commonly recommended solvent for preparing stock solutions of **OR-1855** is Dimethyl Sulfoxide (DMSO). It is highly soluble in DMSO, with concentrations up to 100 mg/mL being achievable.^{[1][2]} It is crucial to use anhydrous or newly opened DMSO, as the presence of water can significantly reduce the solubility of **OR-1855**.^[1]

Q2: My **OR-1855** is not dissolving completely in DMSO, what should I do?

A2: If you are experiencing difficulty dissolving **OR-1855** in DMSO, even at appropriate concentrations, you can employ the following techniques:

- Sonication: Use an ultrasonic bath to aid dissolution.^{[1][2]}
- Gentle Warming: Gently warm the solution to 37°C to increase solubility.^[2]
- Vortexing: Vigorous vortexing can also help to break up any clumps of solid material and promote dissolution.

If precipitation occurs, heating and/or sonication can be used to help redissolve the compound.^[1]

Q3: What are the recommended storage conditions for **OR-1855** stock solutions?

A3: Once prepared, it is recommended to aliquot your **OR-1855** stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2]} Recommended storage conditions are:

- -80°C for up to 6 months.^{[1][2]}
- -20°C for up to 1 month.^{[1][2]}

Always protect the solutions from light.^{[1][2]}

Q4: Can I prepare **OR-1855** solutions for in vivo studies?

A4: Yes, specific formulations are available for in vivo use. These typically involve co-solvent systems to maintain solubility in an aqueous environment. Two such protocols that yield a clear solution at ≥ 2.5 mg/mL are:[1]

- Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]
- Protocol 2: 10% DMSO and 90% (20% SBE- β -CD in Saline).[1]

The solvents should be added one by one in the order listed.[1]

Quantitative Solubility Data

Solvent/System	Concentration	Notes
DMSO	100 mg/mL (492.00 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (12.30 mM)	Clear solution for in vivo use. [1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (12.30 mM)	Clear solution for in vivo use. [1]
Water	0.38 g/L (Predicted)	ALOGPS prediction.
Water	0.378 mg/mL (Predicted)	ALOGPS prediction.[3]

Experimental Protocols

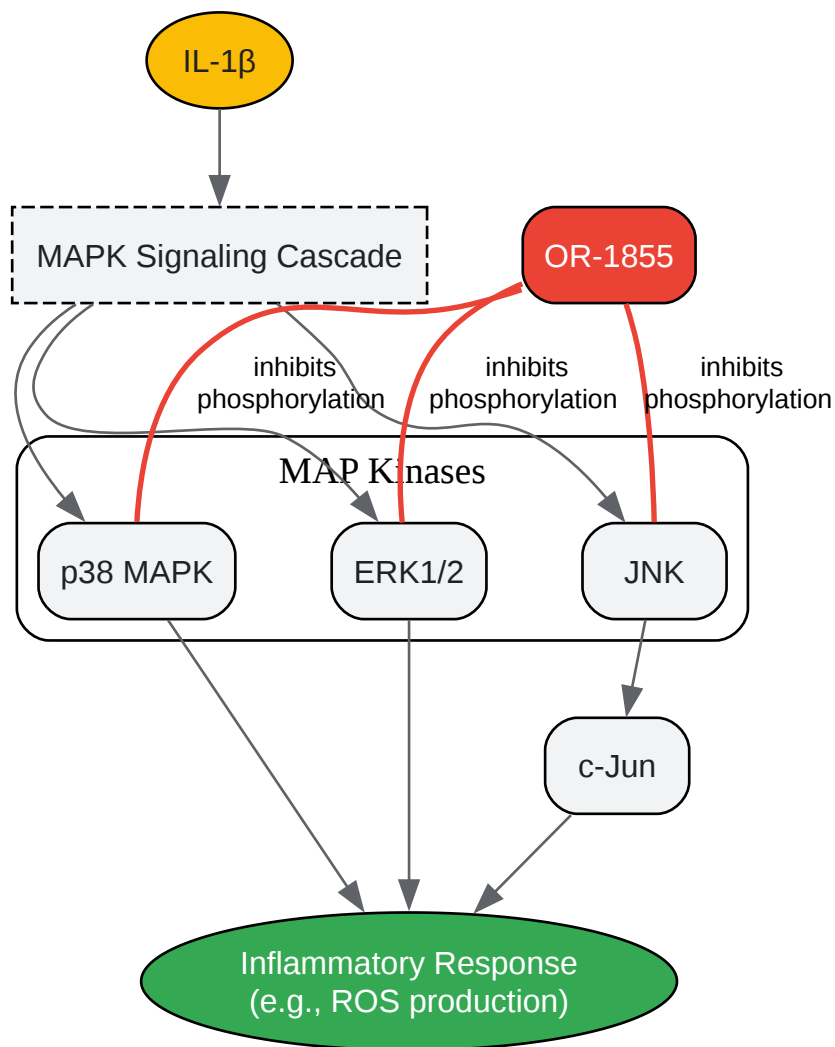
Protocol for Preparing a 100 mM DMSO Stock Solution of **OR-1855**

- Materials:
 - **OR-1855** solid (Molecular Weight: 203.25 g/mol)
 - Anhydrous or newly opened DMSO
 - Sterile microcentrifuge tubes

- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath
- Procedure:
 1. Weigh out the desired amount of **OR-1855** solid. For example, to prepare 1 mL of a 100 mM solution, you would need 20.325 mg.
 2. Add the appropriate volume of DMSO to the **OR-1855** solid.
 3. Vortex the solution vigorously for 1-2 minutes.
 4. If the solid is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
 5. If necessary, gently warm the solution to 37°C and vortex again.
 6. Once a clear solution is obtained, aliquot into single-use tubes for storage.

OR-1855 Signaling Pathway

OR-1855, a metabolite of Levosimendan, has been shown to exert anti-inflammatory effects by inhibiting the phosphorylation of key proteins in the MAPK signaling pathway in response to stimuli like IL-1 β .[\[1\]](#)[\[4\]](#) This pathway is crucial in mediating cellular responses to a wide range of stimuli.



[Click to download full resolution via product page](#)

Caption: **OR-1855** inhibits IL-1 β -induced MAPK signaling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]

- 2. glpbio.com [glpbio.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. The Effects of the Levosimendan Metabolites OR-1855 and OR-1896 on Endothelial Pro-Inflammatory Responses - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [OR-1855 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022602#or-1855-solubility-issues-and-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com